

An In-Depth Technical Guide to the Physical Properties of Ethyl 4-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 4-oxocyclohexanecarboxylate

Cat. No.: B123810

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-oxocyclohexanecarboxylate is a versatile bifunctional molecule featuring both a ketone and an ester functional group. This unique structural arrangement makes it a valuable intermediate in organic synthesis, particularly in the pharmaceutical industry for the preparation of various active pharmaceutical ingredients (APIs). A thorough understanding of its physical properties is paramount for its effective use in reaction engineering, process development, purification, and formulation. This technical guide provides a comprehensive overview of the core physical properties of **Ethyl 4-oxocyclohexanecarboxylate**, detailed experimental protocols for their determination, and relevant synthetic and analytical workflows.

Core Physical and Chemical Properties

Ethyl 4-oxocyclohexanecarboxylate is typically a colorless to pale yellow liquid at room temperature with a faint, fruity, or ester-like odor.^[1] Its key physical and chemical properties are summarized in the tables below.

General Properties

Property	Value	Source(s)
Chemical Formula	C ₉ H ₁₄ O ₃	[2][3]
Molecular Weight	170.21 g/mol	[2][3][4][5]
Appearance	Colorless to light yellow/orange clear liquid	[1][6]
Odor	Mild, ester-like	[1][7]
CAS Number	17159-79-4	[3][4][5][6][7]

Physicochemical Data

Property	Value	Conditions	Source(s)
Boiling Point	150-152 °C	at 40 mmHg	[4][5][7][8][9]
152 °C	at 40 mmHg	[6]	
Melting Point	221-226 °C	[7][9]	
Density	1.068 g/mL	at 25 °C	[4][5][7][8][9]
Specific Gravity	1.07	20/20 °C	[6]
Refractive Index	1.458-1.461	[7]	[4][5][8][9]
1.461	at 20 °C	[4][5][8][9]	
1.46	[6]		
Flash Point	>110 °C (>230 °F)	closed cup	[4][5][7][8][9]
Vapor Pressure	0.0238 mmHg	at 25 °C	[7]

Solubility Profile

Solvent	Solubility	Source(s)
Water	Sparsingly soluble / Insoluble	[1] [8]
Ethanol	Readily soluble	[1]
Acetone	Readily soluble	[1]
Ether	Readily soluble	[1]
Chloroform	Soluble	[9]
Methanol	Soluble	[9]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for the determination of the key physical properties of **Ethyl 4-oxocyclohexanecarboxylate**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination using a Thiele tube is a suitable method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- Add a small amount (approximately 0.5 mL) of **Ethyl 4-oxocyclohexanecarboxylate** to the small test tube.
- Place the capillary tube, with the sealed end facing up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Place the thermometer and attached test tube into the Thiele tube containing mineral oil, ensuring the oil level is above the sample.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be accurately determined using a pycnometer or a calibrated volumetric flask.

Apparatus:

- Pycnometer or a small volumetric flask (e.g., 5 or 10 mL) with a stopper
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer with its stopper on the analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it (m_2).
- Empty the pycnometer, rinse it with acetone, and dry it completely.
- Fill the pycnometer with **Ethyl 4-oxocyclohexanecarboxylate** and allow it to equilibrate in the constant temperature water bath.
- Dry the exterior of the pycnometer and weigh it (m_3).
- The density of the sample (ρ_{sample}) at the given temperature is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is often used to assess purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper
- Soft tissue paper

- Standard liquid with a known refractive index (for calibration, e.g., distilled water)

Procedure:

- Turn on the refractometer and the connected constant temperature water bath (e.g., 20 °C).
- Calibrate the instrument using a standard liquid with a known refractive index.
- Open the prism of the refractometer and clean the surfaces with a soft tissue and a suitable solvent (e.g., ethanol or acetone), then allow it to dry.
- Using a clean dropper, place a few drops of **Ethyl 4-oxocyclohexanecarboxylate** onto the surface of the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If color fringes are observed, adjust the chromatic dispersion compensator to eliminate them.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

Determination of Solubility (Qualitative)

Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution. A qualitative assessment can be performed to determine its solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Droppers or pipettes

Procedure:

- Place a small, measured amount of **Ethyl 4-oxocyclohexanecarboxylate** (e.g., 0.1 mL) into a clean, dry test tube.
- Add a small, measured volume of the solvent to be tested (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).
- Observe the mixture to see if the solute has completely dissolved. The formation of a single, clear phase indicates solubility. The presence of two distinct layers, cloudiness, or undissolved droplets indicates insolubility or partial solubility.
- Record the observations for each solvent tested (e.g., water, ethanol, acetone, diethyl ether).

Applications in Drug Development

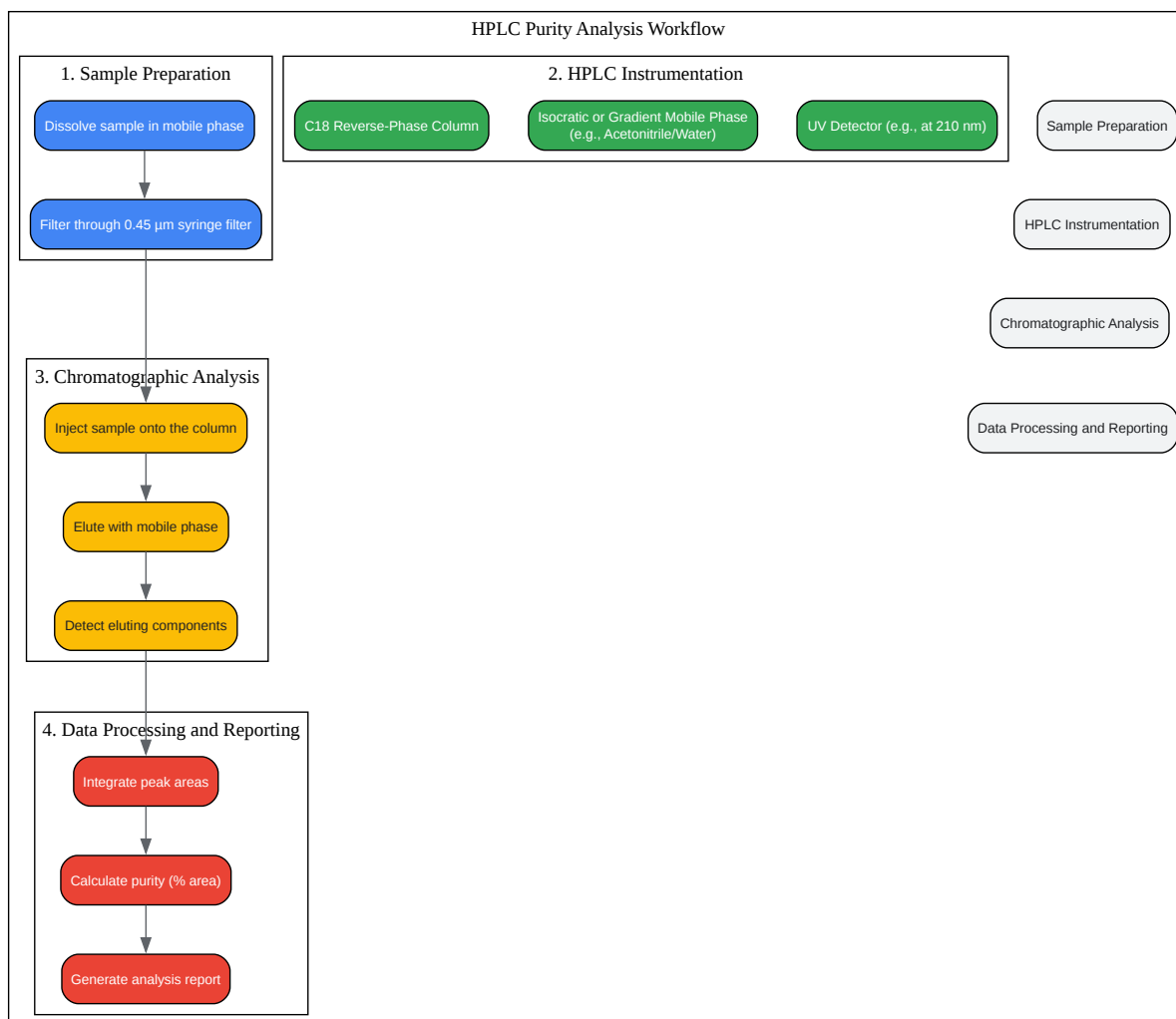
Ethyl 4-oxocyclohexanecarboxylate serves as a key starting material or intermediate in the synthesis of several pharmaceuticals. Its bifunctional nature allows for a variety of chemical transformations, making it a versatile building block.

One notable application is in the synthesis of tranexamic acid, an antifibrinolytic agent used to treat or prevent excessive blood loss. The synthesis involves the conversion of the ketone group to an amino group and hydrolysis of the ester.^{[1][6]}

Synthesis of Tranexamic Acid

Ethyl 4-oxocyclohexanecarboxylate

NH₂OH·HCl, PyridineEthyl 4-(hydroxyimino)cyclohexanecarboxylate
(Oxime formation)H₂, Raney NiEthyl 4-aminocyclohexanecarboxylate
(Reduction of oxime)1. NaOH (aq)
2. HCl (aq)Tranexamic Acid
(Hydrolysis of ester)



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